

Application Notes and Protocols: Dipentyl Adipate in Synthetic Lubricants and Hydraulic Fluids

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Compound of Interest

Compound Name: *Dipentyl adipate*

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These application notes provide a detailed overview of the formulation, performance characteristics, and evaluation protocols for **dipentyl adipate** in synthetic lubricants and hydraulic fluids. **Dipentyl adipate**, a member of the adipate ester family, offers a range of beneficial properties when used as a base oil or co-base oil in lubricant formulations.[\[1\]](#)

Introduction to Dipentyl Adipate in Lubricant Formulation

Dipentyl adipate is a synthetic ester that serves as a high-performance base stock (API Group V) in the formulation of synthetic lubricants and hydraulic fluids. Adipate esters, in general, are known for their excellent low-temperature properties, good thermal and oxidative stability, and compatibility with a wide range of additives.[\[1\]](#)[\[2\]](#) They are often blended with other synthetic base oils, such as polyalphaolefins (PAOs), or mineral oils to enhance the overall performance of the finished lubricant.[\[1\]](#)[\[3\]](#) The polarity of adipate esters contributes to their good solvency for additives and their ability to form protective films on metal surfaces, which can improve lubricity and reduce wear.[\[1\]](#)

Key Attributes of **Dipentyl Adipate**:

- Low-Temperature Fluidity: Adipate esters, including **dipentyl adipate**, typically exhibit low pour points, ensuring effective lubrication in cold operating conditions.[1]
- Thermal and Oxidative Stability: These esters can withstand high temperatures with reduced tendency for degradation, leading to longer service life of the lubricant.[4]
- Good Solvency: The polar nature of the ester molecules allows for excellent solubility of performance-enhancing additives.[1]
- Compatibility: **Dipentyl adipate** is generally compatible with a variety of other base oils and common lubricant additives.[3][5]
- Biodegradability: Many adipate esters exhibit a degree of biodegradability, making them a consideration for environmentally sensitive applications.

Physicochemical Properties of Dipentyl Adipate

A summary of the key physical and chemical properties of **dipentyl adipate** is presented in the table below. These properties are crucial for lubricant formulators when designing fluids for specific applications.

Property	Value	Unit	Reference
Molecular Formula	C ₁₆ H ₃₀ O ₄	-	[6]
Molecular Weight	286.41	g/mol	[6]
Boiling Point	130-131 (at 1 Torr)	°C	[6]
Melting Point	-14	°C	[6]
Flash Point (TCC)	~146.4	°C	[7]
Water Solubility	0.4248 (at 25°C, est.)	mg/L	[7]

Performance in Lubricant and Hydraulic Fluid Formulations

The inclusion of **dipentyl adipate** in a lubricant or hydraulic fluid formulation can significantly influence its performance characteristics. The following tables provide representative data on how adipate esters can impact key performance metrics. Note: As specific performance data for **dipentyl adipate** is limited in publicly available literature, data for closely related adipate esters may be used as a proxy to demonstrate general performance trends.

Viscosity and Viscosity Index

The viscosity index (VI) is a measure of a fluid's change in viscosity with temperature. A higher VI indicates a smaller change in viscosity over a wider temperature range, which is desirable for most lubricant applications.[\[8\]](#)

Formulation	Kinematic Viscosity @ 40°C (cSt)	Kinematic Viscosity @ 100°C (cSt)	Viscosity Index (VI)
ISO VG 32 Mineral Oil	32.0	5.4	~100
ISO VG 32 Synthetic (Adipate Ester based)	32.0	5.6	~130-150 [1]
ISO VG 10 Synthetic (Adipate Ester based)	10.0	2.9	~130-150

Data is representative and can vary based on the specific base oil and additive package.

Wear Protection: Four-Ball Wear Test (ASTM D4172)

The Four-Ball Wear Test evaluates the anti-wear properties of a lubricant. A smaller wear scar diameter indicates better wear protection.[\[9\]](#)[\[10\]](#)

Formulation	Test Conditions	Average Wear Scar Diameter (mm)
Base Mineral Oil	1200 rpm, 75°C, 40 kgf, 60 min	0.50 - 0.60
Mineral Oil + Adipate Ester (10%)	1200 rpm, 75°C, 40 kgf, 60 min	0.35 - 0.45
Fully Synthetic (PAO + Adipate Ester)	1200 rpm, 75°C, 40 kgf, 60 min	0.30 - 0.40

Data is illustrative and performance will depend on the complete formulation.

Oxidation Stability

Oxidation stability is a critical parameter for lubricants operating at elevated temperatures. It is often measured by methods like the Rotating Pressure Vessel Oxidation Test (RPVOT, ASTM D2272) or Pressure Differential Scanning Calorimetry (PDSC, ASTM D6186).[11][12]

Formulation	Test Method	Oxidation Induction Time (minutes)
Mineral Oil (Group I)	RPVOT (ASTM D2272)	100 - 200
Mineral Oil (Group II) with Antioxidants	RPVOT (ASTM D2272)	300 - 500
Synthetic (PAO + Adipate Ester) with Antioxidants	RPVOT (ASTM D2272)	> 600

Formulations with synthetic base stocks like adipate esters generally exhibit superior oxidation stability.

Foaming Characteristics (ASTM D892)

The foaming tendency and stability of a lubricant are important for applications where aeration can occur. Excessive foaming can lead to inadequate lubrication.[6][13][14][15]

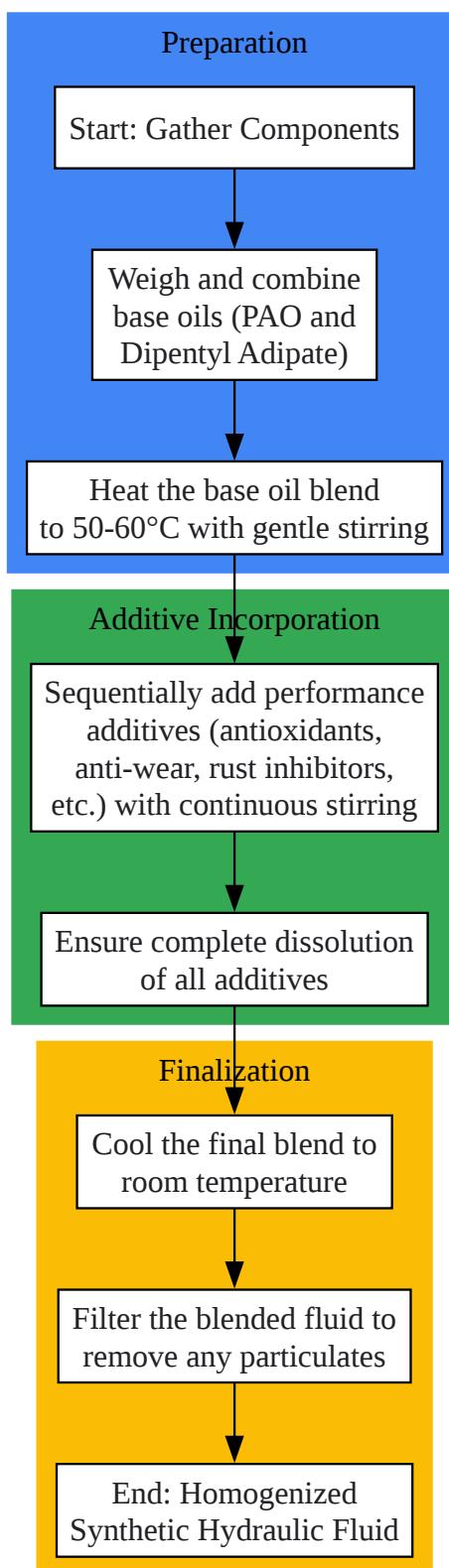
Formulation	Sequence I (24°C)	Sequence II (93.5°C) Foaming	Sequence III (24°C after Seq. II)
	Foaming Tendency/Stability (ml)	Tendency/Stability (ml)	Foaming Tendency/Stability (ml)
Base Mineral Oil	50 / 10	100 / 20	50 / 10
Formulation with Dipentyl Adipate and Antifoam Additive	10 / 0	20 / 0	10 / 0

Proper formulation with antifoam agents is crucial to control foaming.

Experimental Protocols

Formulation of a Synthetic Hydraulic Fluid

This protocol outlines the general steps for preparing a synthetic hydraulic fluid using **dipentyl adipate** as a co-base oil.

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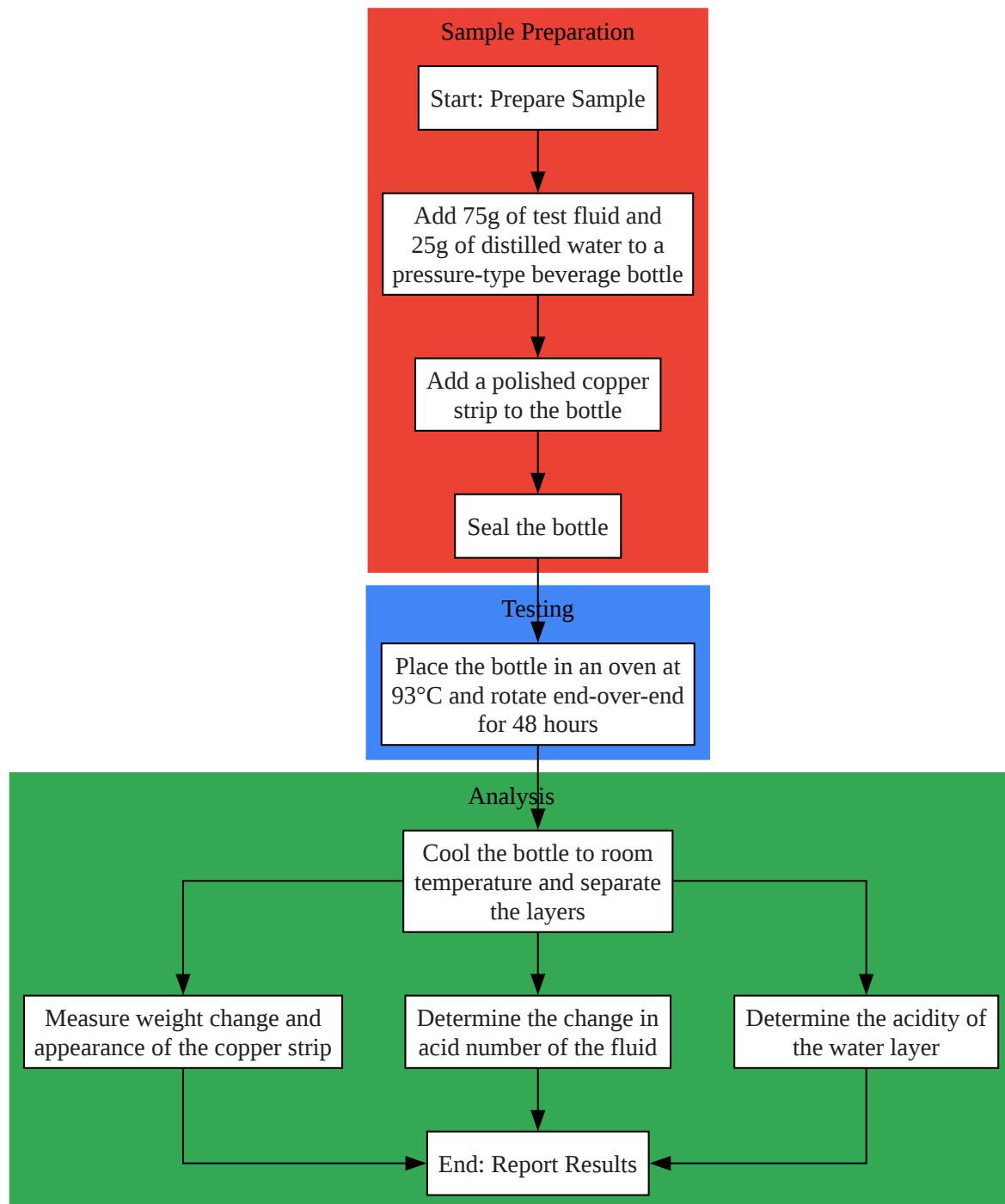
Caption: Workflow for formulating a synthetic hydraulic fluid.

Protocol:

- Component Selection: Choose a primary synthetic base oil (e.g., Polyalphaolefin, PAO) and determine the desired percentage of **dipentyl adipate** to be used as a co-base oil (typically 10-30%). Select a suitable additive package that includes antioxidants, anti-wear agents, rust and corrosion inhibitors, and an antifoam agent.
- Blending: In a clean, dry blending vessel, combine the pre-weighed amounts of PAO and **dipentyl adipate**.
- Heating and Mixing: Begin gentle agitation and heat the base oil blend to approximately 50-60°C. This will aid in the dissolution of the additives.
- Additive Addition: Sequentially add the individual additives to the heated base oil blend while maintaining constant, gentle stirring. It is often recommended to add viscosity index improvers last, if used.
- Homogenization: Continue stirring for a sufficient period (e.g., 1-2 hours) to ensure all additives are completely dissolved and the mixture is homogeneous.
- Cooling and Filtration: Allow the blended lubricant to cool to room temperature. Once cooled, filter the fluid through an appropriate filter to remove any potential contaminants or undissolved particles.
- Quality Control: Perform necessary quality control tests on the final product, such as viscosity, color, and appearance.

Evaluation of Hydrolytic Stability (ASTM D2619)

This protocol describes the "Beverage Bottle Method" for determining the hydrolytic stability of hydraulic fluids.[\[16\]](#)[\[17\]](#)[\[18\]](#)[\[19\]](#)[\[20\]](#)

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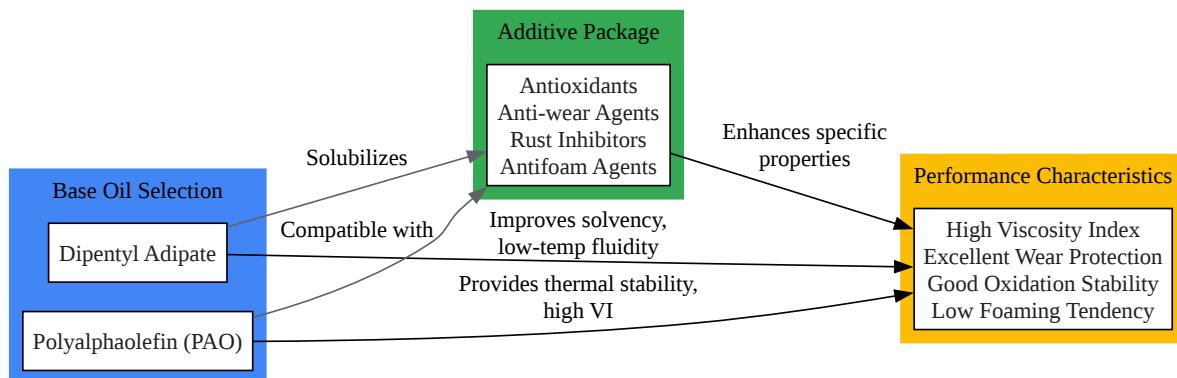
Caption: Experimental workflow for hydrolytic stability testing (ASTM D2619).

Protocol:

- Apparatus: A pressure-type beverage bottle, a rotating rack assembly, a convection oven, and analytical equipment for measuring acid number and mass.
- Procedure: a. To a clean beverage bottle, add 75 g of the hydraulic fluid formulated with **dipentyl adipate** and 25 g of distilled water. b. Add a polished copper strip as a catalyst. c. Securely cap the bottle. d. Place the bottle in a rotating rack within an oven set to 93°C. e. Rotate the bottle end-over-end at a slow, constant speed for 48 hours.
- Analysis: a. After 48 hours, remove the bottle from the oven and allow it to cool to room temperature. b. Carefully open the bottle and separate the oil and water layers. c. Remove the copper strip, clean it, and measure its weight change. Note any changes in its appearance (tarnish). d. Determine the acid number of the oil layer and compare it to the initial acid number of the fresh fluid. e. Titrate the water layer to determine its total acidity.
- Interpretation: A minimal change in the copper strip's weight and appearance, along with a small increase in the acid numbers of the oil and water, indicates good hydrolytic stability.

Logical Relationships in Formulation Development

The development of a high-performance lubricant involves balancing the properties of the base oils and additives to meet the demands of the application. The following diagram illustrates the logical relationships between the formulation components and the desired performance outcomes.

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Caption: Interplay of components in lubricant formulation.

Conclusion

Dipentyl adipate is a versatile synthetic base oil component that can significantly enhance the performance of synthetic lubricants and hydraulic fluids. Its favorable low-temperature properties, good thermal stability, and excellent solvency make it a valuable tool for formulators aiming to develop high-performance lubricants for a wide range of industrial and automotive applications. The provided protocols offer a starting point for the formulation and evaluation of lubricants containing **dipentyl adipate**. Further optimization of the base oil blend and additive package will be necessary to meet the specific requirements of the intended application.

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